

# An In-depth Technical Guide to the Physicochemical Properties of Isoamylamine

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## Compound of Interest

Compound Name: *Isoamylamine*

Cat. No.: *B031083*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling and melting points of **isoamylamine**, complete with detailed experimental protocols for their determination. This document is intended to serve as a valuable resource for laboratory researchers, chemists, and professionals in the field of drug development who require precise physicochemical data for this compound.

## Physicochemical Data of Isoamylamine

**Isoamylamine**, also known as 3-methyl-1-butanamine, is a primary aliphatic amine. It is a colorless to pale yellow liquid with a characteristic strong, ammonia-like odor. It finds use in organic synthesis, and as a flavoring agent. The key physical properties of **isoamylamine** are summarized in the table below.

Property	Value	Citations
Boiling Point	95-97 °C (at 760 mm Hg)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	-60 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>5</sub> H <sub>13</sub> N	<a href="#">[1]</a>
Molecular Weight	87.16 g/mol	<a href="#">[1]</a>
Density	0.751 g/mL (at 25 °C)	<a href="#">[2]</a>
Flash Point	18 °C	<a href="#">[5]</a>
Water Solubility	Soluble	<a href="#">[1]</a> <a href="#">[6]</a>

## Experimental Protocols for Determination of Boiling and Melting Points

Accurate determination of the boiling and melting points of a substance is crucial for its identification, purity assessment, and for predicting its behavior in various experimental and industrial processes. The following sections detail standard laboratory procedures for these measurements.

### Determination of Boiling Point (Micro-Reflux Method)

This method is suitable for determining the boiling point of a small volume of liquid.

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil, or a metal heating block)
- Clamps and stand

#### Procedure:

- A small amount of the **isoamylamine** sample is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid sample.
- The test tube is then attached to a thermometer, ensuring the bulb of the thermometer is level with the sample.
- The assembly is immersed in a heating bath (like a Thiele tube filled with paraffin oil). The heating bath should be heated gently and uniformly.
- As the temperature rises, a stream of air bubbles will be observed escaping from the open end of the capillary tube.
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the bath is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point of the liquid.<sup>[3]</sup> This is the point at which the vapor pressure of the liquid equals the external atmospheric pressure.<sup>[3]</sup>

## Determination of Melting Point

Given that **isoamylamine** has a very low melting point (-60 °C), this procedure requires a cooling bath rather than a heating apparatus.

#### Apparatus:

- Capillary tube (sealed at one end)
- Thermometer (low-temperature range)
- Cooling bath (e.g., a Dewar flask filled with a mixture of dry ice and acetone or ethanol)

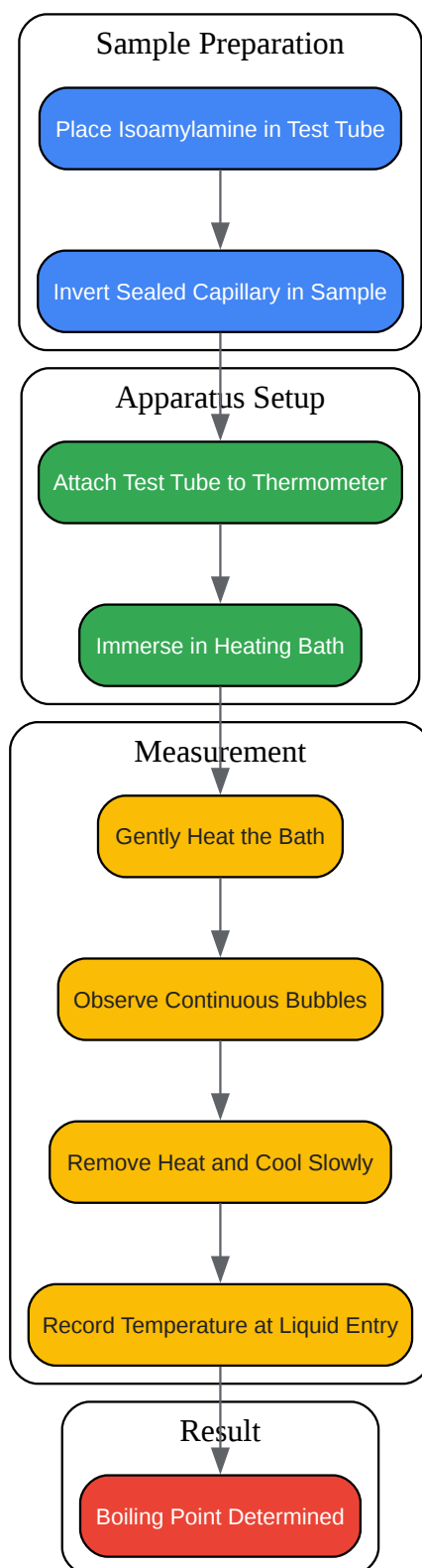
- Stirring rod

Procedure:

- A small amount of liquid **isoamylamine** is introduced into a capillary tube, which is then sealed.
- The capillary tube is attached to a low-temperature thermometer.
- The assembly is placed in a cooling bath. The temperature of the bath should be gradually lowered.
- The sample is observed closely. The temperature at which the liquid solidifies is recorded.
- The cooling bath is then allowed to slowly warm up.
- The temperature at which the solid sample begins to melt and the temperature at which it becomes completely liquid are recorded. This range is the melting point. For a pure substance, this range should be narrow.

## Diagrams and Workflows

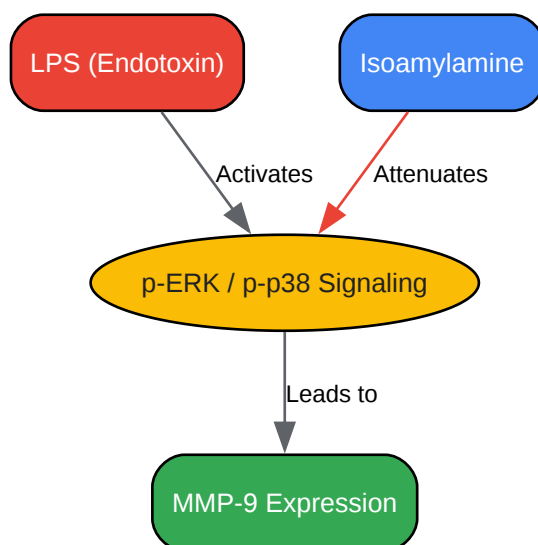
The following diagrams illustrate the experimental workflow for determining the boiling point of **isoamylamine** and a known signaling pathway in which it is involved.



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*Experimental workflow for boiling point determination.*

**Isoamylamine** is recognized as a plant and bacterial metabolite.[7] Recent research has also suggested a role for **isoamylamine** in modulating inflammatory responses. Specifically, it has been shown to attenuate MMP-9 expression through the p-ERK/p-p38 signaling pathway in the early stages of endotoxemic shock in mice.[8]



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*Simplified signaling pathway involving **Isoamylamine**.*

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